

Application Notes and Protocols for LG 83-6-05

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Compound of Interest

Compound Name: LG 83-6-05

Cat. No.: B1675222

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For Researchers, Scientists, and Drug Development Professionals

Introduction

LG 83-6-05 is a potent and selective inhibitor of the cardiac sodium channel, Nav1.5.^[1] As a concentration-dependent and frequency-dependent blocking agent, it serves as a valuable tool for investigating the electrophysiological properties of cardiac myocytes and for studying cardiac arrhythmias. This document provides detailed application notes and protocols for the preparation and use of **LG 83-6-05** in a laboratory setting.

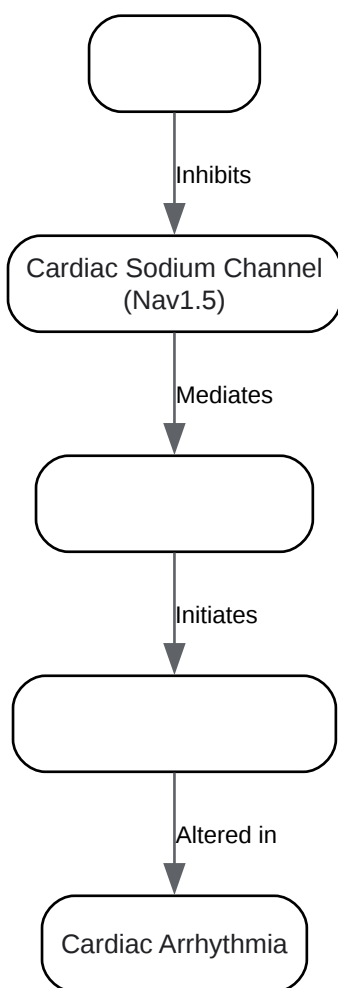
Chemical and Physical Properties

LG 83-6-05, with the chemical name 1-[3-[2-hydroxy-3-(2-methylpropylamino)propoxy]-4-methylthiophen-2-yl]-3-phenylpropan-1-one, is a solid at room temperature.^[2] Its hydrochloride salt form is often used in experimental settings.

Property	Value	Reference
CAS Number	131602-24-9	[2][3][4][5]
Molecular Formula	C ₂₁ H ₂₉ NO ₃ S	[2][4]
Molecular Weight	375.52 g/mol	[2]
Appearance	Solid	[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]
Solubility	May be soluble in DMSO.	[2]

Mechanism of Action

LG 83-6-05 primarily functions as an inhibitor of the fast sodium inward current in ventricular cardiomyocytes.[1] It exhibits both tonic and phasic blocking characteristics, indicating that its inhibitory action is dependent on the conformational state of the sodium channel. The compound significantly shifts the steady-state inactivation curve of the sodium current towards more negative potentials, suggesting a stabilization of the inactivated state of the channel.[1] This frequency-dependent block makes it a particularly interesting compound for studying use-dependent sodium channel inhibition, a characteristic of many antiarrhythmic drugs.



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Caption: Mechanism of Action of **LG 83-6-05**.

Experimental Protocols

Preparation of Stock Solution

Materials:

- **LG 83-6-05** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer

- Calibrated pipettes

Procedure:

- Bring the **LG 83-6-05** powder and DMSO to room temperature.
- Aseptically weigh the desired amount of **LG 83-6-05** powder.
- Prepare a 10 mM stock solution by dissolving the appropriate amount of **LG 83-6-05** in high-quality, anhydrous DMSO. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.755 mg of **LG 83-6-05** (MW: 375.52 g/mol) in 1 mL of DMSO.
- Vortex the solution thoroughly until all the powder is dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage.

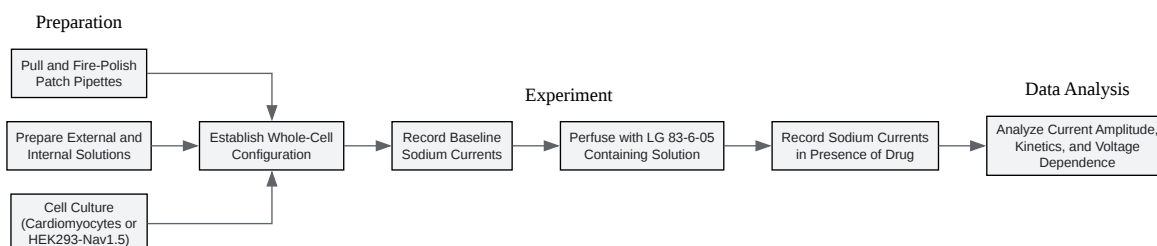
Whole-Cell Voltage-Clamp Electrophysiology

This protocol is designed for studying the effect of **LG 83-6-05** on sodium currents in isolated ventricular cardiomyocytes or HEK293 cells stably expressing Nav1.5.

Materials:

- Isolated ventricular cardiomyocytes or HEK293-Nav1.5 cells
- Patch-clamp rig (amplifier, micromanipulator, perfusion system)
- Borosilicate glass pipettes
- External (bath) solution: (in mM) 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose; pH adjusted to 7.4 with NaOH.
- Internal (pipette) solution: (in mM) 120 CsF, 20 CsCl, 10 NaCl, 10 HEPES, 5 EGTA; pH adjusted to 7.2 with CsOH.
- **LG 83-6-05** stock solution (10 mM in DMSO)

Experimental Workflow:



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Caption: Workflow for Electrophysiological Recording.

Procedure:

- Cell Preparation: Plate isolated cardiomyocytes or HEK293-Nav1.5 cells on glass coverslips suitable for patch-clamp recording.
- Establish Whole-Cell Configuration:
 - Place a coverslip with adherent cells in the recording chamber and perfuse with the external solution.
 - Fabricate patch pipettes from borosilicate glass capillaries with a resistance of 2-4 MΩ when filled with the internal solution.
 - Under visual guidance (microscope), approach a single cell with the patch pipette and form a giga-ohm seal.
 - Rupture the cell membrane to achieve the whole-cell configuration.
- Data Acquisition:

- Hold the cell at a holding potential of -120 mV.
- To elicit sodium currents, apply depolarizing voltage steps (e.g., from -100 mV to +40 mV in 5 or 10 mV increments for 50 ms).
- Record baseline sodium currents in the absence of the compound.
- To study use-dependent block, apply a train of depolarizing pulses (e.g., to -20 mV for 20 ms at frequencies of 1, 5, and 10 Hz).
- Drug Application:
 - Prepare the desired final concentrations of **LG 83-6-05** by diluting the stock solution in the external solution. Note that the final DMSO concentration should be kept low (typically $\leq 0.1\%$) to avoid solvent effects.
 - Perfuse the recording chamber with the **LG 83-6-05** containing solution for a sufficient time to allow for equilibration.
- Recording in the Presence of **LG 83-6-05**:
 - Repeat the voltage protocols described in step 3 to record sodium currents in the presence of the compound.
 - To determine the IC_{50} , test a range of concentrations and measure the percentage of current inhibition at each concentration.

Data Presentation

While the available literature describes **LG 83-6-05** as a potent, concentration-dependent inhibitor, specific IC_{50} values have not been publicly reported in the reviewed sources. Researchers should determine the IC_{50} empirically for their specific experimental conditions.

Parameter	Cell Type	Experimental Condition	Expected Outcome
IC ₅₀	Ventricular Cardiomyocytes	Whole-cell voltage-clamp	To be determined
IC ₅₀	HEK293-Nav1.5 cells	Whole-cell voltage-clamp	To be determined
Block Type	Ventricular Cardiomyocytes	Use-dependent protocol	Tonic and Phasic Block
Inactivation Shift	Ventricular Cardiomyocytes	Steady-state inactivation protocol	Hyperpolarizing shift

Safety and Handling

As with any chemical reagent, appropriate safety precautions should be taken when handling **LG 83-6-05**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Storage: Store in a cool, dry place away from incompatible materials.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

It is highly recommended to consult the specific Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information.

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